

2-Chlorobenzotrifluoride CAS 88-16-4 properties

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Compound of Interest

Compound Name: 2-Chlorobenzotrifluoride

Cat. No.: B151601

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An In-depth Technical Guide to **2-Chlorobenzotrifluoride** (CAS 88-16-4)

Introduction

2-Chlorobenzotrifluoride, with the CAS number 88-16-4, is a colorless aromatic liquid that serves as a significant intermediate in the fine chemicals industry.^{[1][2]} Also known by synonyms such as 1-Chloro-2-(trifluoromethyl)benzene and 2-Chloro- α,α,α -trifluorotoluene, its unique molecular structure, featuring both a chlorine atom and a trifluoromethyl group on a benzene ring, imparts a distinct reactivity profile.^{[1][3][4]} This makes it a versatile building block in a variety of organic synthesis applications, particularly in the pharmaceutical and agrochemical sectors.^{[1][4]} This guide provides a comprehensive overview of its properties, applications, and relevant experimental protocols for researchers, scientists, and drug development professionals.

Physicochemical Properties

The physical and chemical characteristics of **2-Chlorobenzotrifluoride** are fundamental to its utility in various synthetic processes. It is a flammable liquid that is stable under normal conditions but incompatible with strong oxidizing agents and bases.^{[3][5]} Its key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₄ ClF ₃	[3][6]
Molecular Weight	180.55 g/mol	[6][7]
Appearance	Colorless to light yellow clear liquid	[6][7]
Density	1.379 g/mL at 25 °C	[3]
Melting Point	-7.4 °C	[3][7][8]
Boiling Point	152-153 °C	[6][7]
Flash Point	44 °C (111.2 °F) - 54 °C (129.2 °F)	[3][6]
Vapor Pressure	3.5 - 3.9 mmHg at 25 °C	[3][6]
Water Solubility	<0.1 g/100 mL at 19.5 °C	[3][8]
Solubility	Soluble in alcohol, ether, and benzene	[6]
Refractive Index	n _{20/D} 1.456	[9]
LogP	3.53	[3]

Safety and Handling

2-Chlorobenzotrifluoride is classified as a flammable liquid and is harmful if swallowed.[10][11] It can cause skin and serious eye irritation, and may also cause respiratory irritation.[10][11]

Hazard Classifications:

- Flammable liquids, Category 3[10]
- Acute toxicity - Oral, Category 4[10]
- Skin irritation, Category 2[10]

- Eye irritation, Category 2[10]
- Specific target organ toxicity – single exposure, Category 3 (Respiratory system)[10][11]

Precautionary Measures and Handling: Proper handling and storage are crucial to ensure safety.

- **Handling:** Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[10][12] Keep away from heat, sparks, open flames, and other ignition sources.[10] Use non-sparking tools and take measures to prevent static discharge.[10] Avoid contact with skin and eyes, and do not breathe vapor or mist.[10]
- **Storage:** Store in a cool, dry, and well-ventilated place.[10] Keep the container tightly closed and store away from incompatible materials such as strong oxidizing agents and bases.[3] [13]

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen.[10]
- In Case of Skin Contact: Immediately remove all contaminated clothing and rinse the affected area with plenty of water.[10]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[10]
- If Swallowed: Get medical help. Rinse mouth.[10]

Applications in Synthesis

The chemical structure of **2-Chlorobenzotrifluoride** makes it a valuable intermediate for synthesizing more complex molecules. The electron-withdrawing trifluoromethyl group significantly influences the molecule's reactivity, which is advantageous for creating products with enhanced lipophilicity, metabolic stability, and biological activity.[1]

- Agrochemicals: It is a key intermediate in the production of pesticides.[1] A notable application is in the synthesis of the rodenticide BROMETHALIN (CAS 63333-35-7).[3]

- Pharmaceuticals: This compound serves as a vital building block for pharmaceutical intermediates.^{[3][7]} For instance, it is used in the synthesis pathway of Pentafluoridol.^[3] Its role is critical in developing active pharmaceutical ingredients (APIs) where precise fluorination is required.^{[4][7]}
- Other Uses: It can also be used as a solvent and a dielectric fluid.^[5]

Experimental Protocols

Purification Method

To obtain a high-purity sample for experimental use, **2-Chlorobenzotrifluoride** can be dried over calcium sulfate (CaSO_4). Following the drying process, it should be distilled at a high reflux ratio using a silvered, vacuum-jacketed glass column packed with one-eighth-inch glass helices.^[5]

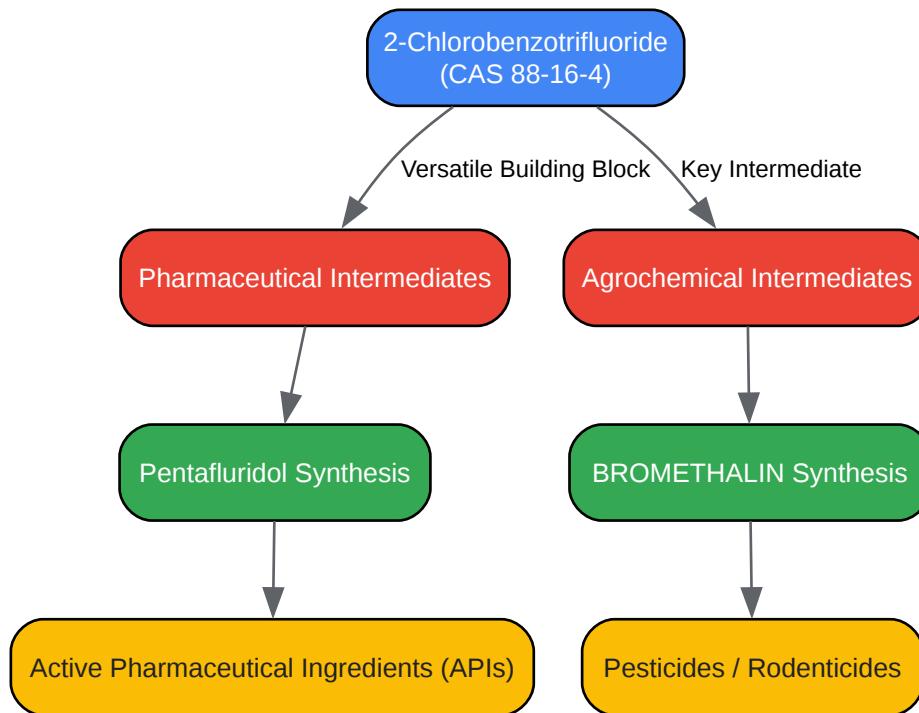
Spectroscopic Analysis

General protocols for obtaining spectroscopic data to confirm the structure and purity of **2-Chlorobenzotrifluoride** are as follows:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Dissolve a sample of **2-Chlorobenzotrifluoride** in a suitable deuterated solvent, such as chloroform-d (CDCl_3) or benzene-d6 (C_6D_6).^{[14][15]}
 - Transfer the solution to an NMR tube.
 - Record ^1H , ^{13}C , and ^{19}F NMR spectra on a high-resolution NMR spectrometer.
 - Report chemical shifts in parts per million (ppm) relative to an internal standard (e.g., tetramethylsilane for ^1H and ^{13}C).^[14]
- Infrared (IR) Spectroscopy:
 - As **2-Chlorobenzotrifluoride** is a liquid, an IR spectrum can be obtained from the neat liquid.^[14]
 - Place a thin film of the sample between two salt plates (e.g., NaCl or KBr).^[14]

- Mount the plates in the sample holder of an FTIR spectrometer.
- Record the spectrum. The spectrum is expected to show characteristic absorptions for aromatic C-H and C=C bonds, as well as strong absorptions for C-F and C-Cl bonds.[14]
- Mass Spectrometry (MS):
 - Mass spectra are typically acquired using a gas chromatograph coupled to a mass spectrometer (GC-MS).[14]
 - Inject a diluted sample of **2-Chlorobenzotrifluoride** into the GC, which separates it from any impurities.
 - The separated compound then enters the mass spectrometer, where it is ionized, and the mass-to-charge ratio (m/z) of the parent ion and any fragment ions are detected.[14]

Caption: General workflow for the spectroscopic analysis of **2-Chlorobenzotrifluoride**.



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Caption: Role of **2-Chlorobenzotrifluoride** as an intermediate in chemical synthesis.

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